

Troubleshooting M-110 solubility issues in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M-110

Cat. No.: B608784

[Get Quote](#)

Technical Support Center: M-110

Welcome to the technical support center for **M-110**, a selective PIM-3 kinase inhibitor. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving **M-110**, with a specific focus on addressing solubility issues in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **M-110** and what is its mechanism of action?

M-110 is a highly selective, ATP-competitive inhibitor of PIM kinases, with a strong preference for PIM-3.[1][2] PIM kinases are a family of serine/threonine kinases (PIM-1, PIM-2, and PIM-3) that play a crucial role in cell survival, proliferation, and apoptosis.[3][4] **M-110** exerts its effect by binding to the ATP-binding pocket of PIM-3, thereby preventing the phosphorylation of its downstream targets. This inhibition can lead to the downregulation of signaling pathways that are critical for cancer cell growth and survival, such as the STAT3 pathway.[5]

Q2: In which research areas is **M-110** typically used?

M-110 is primarily used in cancer research, particularly in studies related to prostate cancer.[3][6][7][8] PIM-3 is often overexpressed in various solid tumors, including prostate cancer, and its inhibition has been shown to reduce cancer cell proliferation.[4] **M-110** is a valuable tool for

investigating the role of PIM-3 in tumorigenesis and for evaluating its potential as a therapeutic target.

Q3: What is the reported solubility of **M-110** in DMSO?

There are varying reports on the solubility of **M-110** in DMSO, which may depend on the specific salt form, purity, and storage conditions of the compound. It is crucial to consult the manufacturer's technical data sheet for the specific batch you are using.

Supplier/Source	Reported Solubility in DMSO
Sigma-Aldrich	50 mg/mL
Probechem	10 mM
Cayman Chemical	Slightly soluble: 0.1-1 mg/ml

Q4: How should I store my **M-110** stock solution in DMSO?

For optimal stability, it is recommended to store **M-110** stock solutions at -20°C or -80°C in airtight, amber glass vials to protect from light and moisture.^{[9][10][11]} DMSO is hygroscopic, meaning it readily absorbs water from the atmosphere, which can significantly impact the solubility of your compound.^[11] To minimize freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.^[12]

Troubleshooting Guide: M-110 Solubility Issues in DMSO

This guide addresses common problems researchers may encounter when dissolving **M-110** in DMSO and provides step-by-step solutions.

Problem 1: **M-110** powder is not fully dissolving in DMSO at room temperature.

- Possible Cause 1: Suboptimal DMSO Quality. DMSO is hygroscopic and can absorb moisture from the air, which reduces its solvating power for many organic compounds.

- Solution: Always use fresh, anhydrous, high-purity DMSO ($\geq 99.9\%$). Keep the DMSO bottle tightly sealed when not in use and store it in a dry environment.[\[13\]](#)
- Possible Cause 2: Insufficient Agitation. The compound may not be adequately dispersed in the solvent to facilitate dissolution.
 - Solution: Vortex the solution vigorously for several minutes. If particles persist, sonication in a water bath for 10-15 minutes can aid in dissolution by breaking up aggregates.[\[14\]](#)
- Possible Cause 3: Low Temperature. The dissolution of some compounds can be an endothermic process, meaning solubility increases with temperature.
 - Solution: Gently warm the solution in a water bath at 37°C for 10-15 minutes. Do not exceed 50°C, as this could lead to compound degradation.

Problem 2: My **M-110** stock solution was clear, but now I see crystals or precipitate after storage.

- Possible Cause 1: Freeze-Thaw Cycles. Repeated freezing and thawing of the stock solution can lead to the formation of less soluble crystalline forms of the compound.[\[12\]](#)
 - Solution: Aliquot your stock solution into single-use volumes to minimize the number of freeze-thaw cycles.
- Possible Cause 2: Water Contamination. As mentioned, DMSO can absorb moisture over time, especially if the container is not properly sealed, leading to decreased solubility and precipitation.
 - Solution: Ensure your storage vials have airtight seals. When thawing an aliquot, allow it to come to room temperature completely before opening to prevent condensation from forming inside the vial.
- Possible Cause 3: Supersaturation. The initial clear solution may have been supersaturated. Over time, the compound can crystallize out of solution to reach a more stable, lower energy state.

- Solution: If you consistently observe precipitation upon storage, consider preparing a slightly lower concentration stock solution.

Problem 3: **M-110** precipitates when I dilute my DMSO stock into aqueous cell culture media or buffer.

- Possible Cause: Poor Aqueous Solubility. Many small molecule inhibitors, including those targeting kinases, have low solubility in aqueous solutions. The abrupt change in solvent polarity when diluting from DMSO into an aqueous medium can cause the compound to "crash out" of solution.
 - Solution 1: Stepwise Dilution. Instead of diluting the DMSO stock directly into the final volume of aqueous media, perform a stepwise dilution. First, dilute the DMSO stock into a small volume of media, vortex gently, and then add this intermediate dilution to the final volume.
 - Solution 2: Lower Final DMSO Concentration. Aim to keep the final concentration of DMSO in your cell culture or assay below 0.5%, and ideally below 0.1%, to minimize both solubility issues and potential solvent-induced cellular toxicity.^[15] This may require preparing a more concentrated DMSO stock solution.
 - Solution 3: Pre-warming the Medium. Warming the cell culture medium to 37°C before adding the **M-110** stock solution can sometimes improve solubility.
 - Solution 4: Use of a Carrier. In some cases, the use of a carrier protein like bovine serum albumin (BSA) in the final dilution buffer can help to keep the compound in solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **M-110** Stock Solution in DMSO

Materials:

- **M-110** powder (Molecular Weight: 445.94 g/mol)
- Anhydrous, high-purity DMSO (≥99.9%)
- Sterile, amber glass vial with an airtight cap

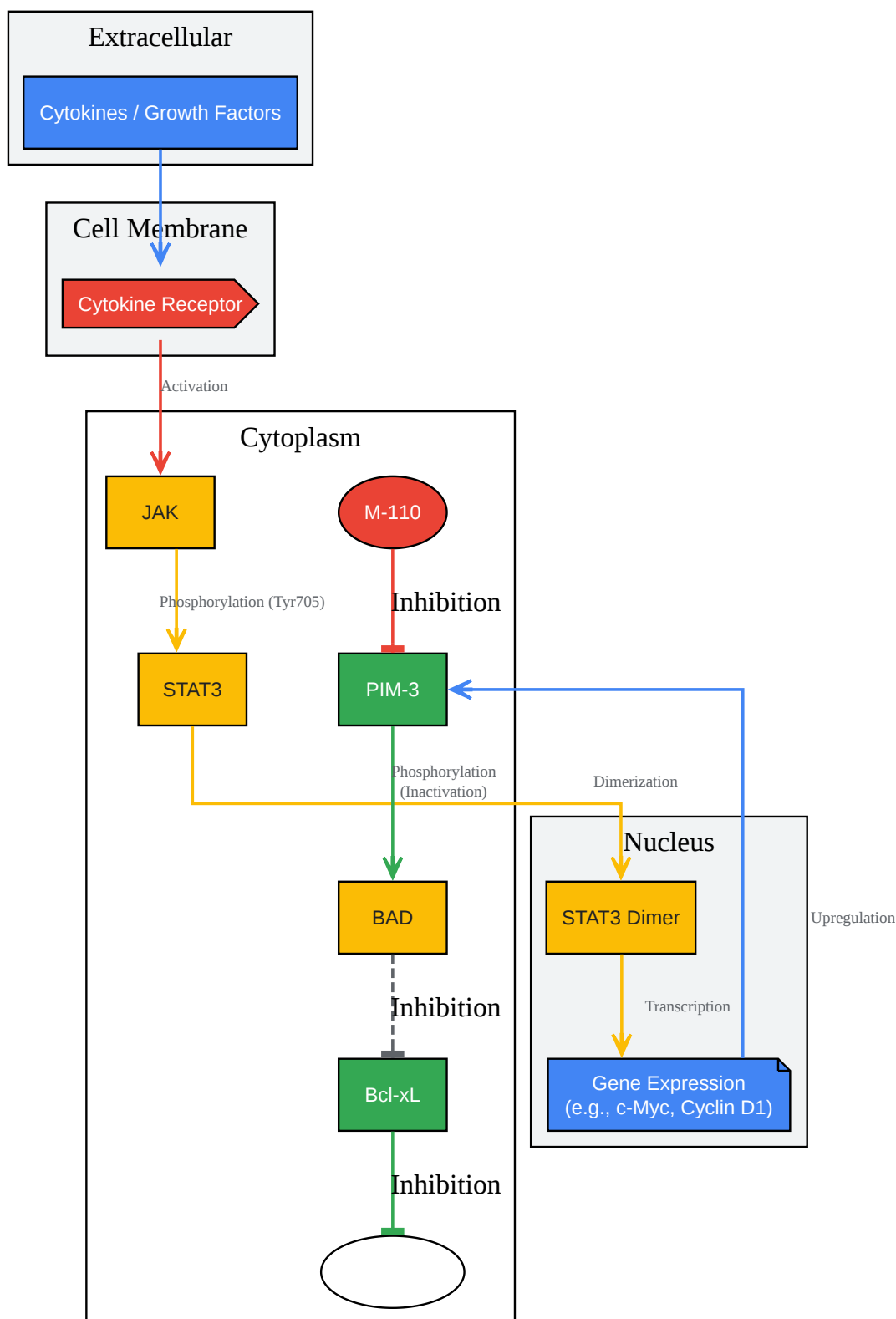
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **M-110**:
 - For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 445.94 \text{ g/mol} * 1000 \text{ mg/g} * 1 \text{ mL} = 4.46 \text{ mg}$
- Weigh the **M-110** powder:
 - Carefully weigh out the calculated mass of **M-110** powder using an analytical balance and transfer it to the sterile amber glass vial.
- Add DMSO:
 - Add the desired volume of anhydrous DMSO to the vial (e.g., 1 mL for a 10 mM solution with 4.46 mg of **M-110**).
- Dissolve the compound:
 - Tightly cap the vial and vortex the solution vigorously for 2-5 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the vial in a water bath for 10-15 minutes.
 - If necessary, gently warm the solution in a 37°C water bath for 10-15 minutes, followed by vortexing.
- Storage:
 - Once the **M-110** is completely dissolved and the solution is clear, aliquot it into single-use volumes in sterile, airtight amber vials.

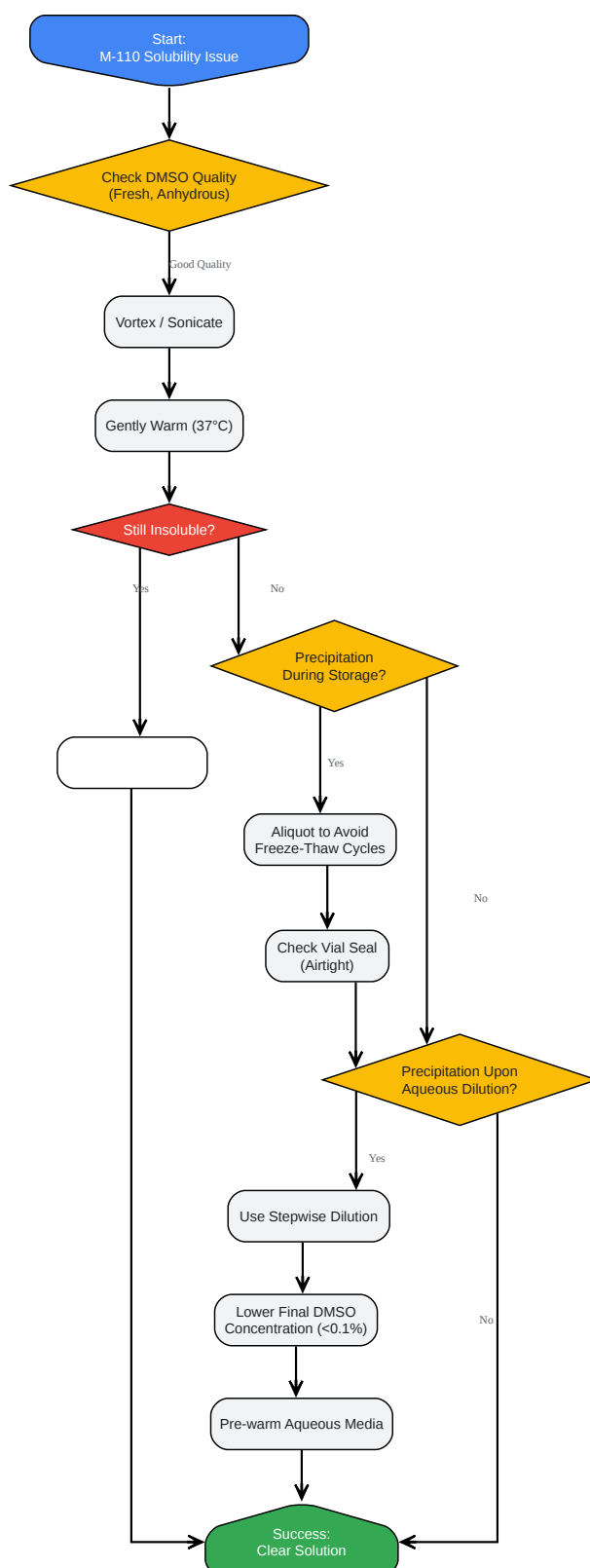
- Store the aliquots at -20°C or -80°C.

Visualizations



[Click to download full resolution via product page](#)

Caption: PIM-3 Signaling Pathway and the inhibitory action of **M-110**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **M-110** solubility issues in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. M-110 | PIM-3 抑制剂 | MCE [medchemexpress.cn]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Pharmacological inhibition of Pim kinases alters prostate cancer cell growth and resensitizes chemoresistant cells to taxanes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. PIM3 Kinase: A Promising Novel Target in Solid Cancers [mdpi.com]
- 5. caymanchem.com [caymanchem.com]
- 6. researchportal.tuni.fi [researchportal.tuni.fi]
- 7. The PIM1 kinase promotes prostate cancer cell migration and adhesion via multiple signalling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. PIM1 kinase as a promise of targeted therapy in prostate cancer stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. dmsostore.com [dmsostore.com]
- 10. Proper storage of DMSO: tips and tricks for maximum effectiveness – Natur Total nutritional supplements [naturtotalshop.com]
- 11. Proper storage of DMSO: tips and tricks for maximum effectiveness – Natur Total nutritional supplements [naturtotalshop.com]
- 12. researchgate.net [researchgate.net]
- 13. quora.com [quora.com]
- 14. benchchem.com [benchchem.com]
- 15. medchemexpress.cn [medchemexpress.cn]

- To cite this document: BenchChem. [Troubleshooting M-110 solubility issues in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608784#troubleshooting-m-110-solubility-issues-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com